

# Protocol for using sodium crotonate to induce histone crotonylation in cell culture.

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## Compound of Interest

Compound Name: **Sodium crotonate**

Cat. No.: **B1149024**

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## Protocol for Inducing Histone Crotonylation in Cell Culture Using Sodium Crotonate Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for the use of **sodium crotonate** to artificially induce histone crotonylation in cultured mammalian cells. Histone crotonylation is a recently discovered post-translational modification that plays a crucial role in regulating gene expression. These protocols are intended for research purposes to investigate the functional significance of this epigenetic mark in various biological processes.

## Introduction

Histone crotonylation, the addition of a crotonyl group to lysine residues on histone proteins, is an important epigenetic modification associated with active gene transcription. The intracellular levels of crotonyl-CoA, the donor for this modification, are a limiting factor for the extent of histone crotonylation. Exogenous administration of **sodium crotonate** can effectively increase intracellular crotonyl-CoA levels, leading to a subsequent rise in global histone crotonylation. This is achieved through the enzymatic activity of Acyl-CoA Synthetase Short-chain family member 2 (ACSS2), which converts crotonate to crotonyl-CoA. The histone acetyltransferases p300 and CBP then utilize crotonyl-CoA to catalyze the crotonylation of histone lysine residues. [\[1\]](#)[\[2\]](#)[\[3\]](#)

This protocol provides detailed methods for treating cells with **sodium crotonate**, followed by the extraction of histones and the analysis of histone crotonylation levels by Western blotting and mass spectrometry.

## Data Presentation

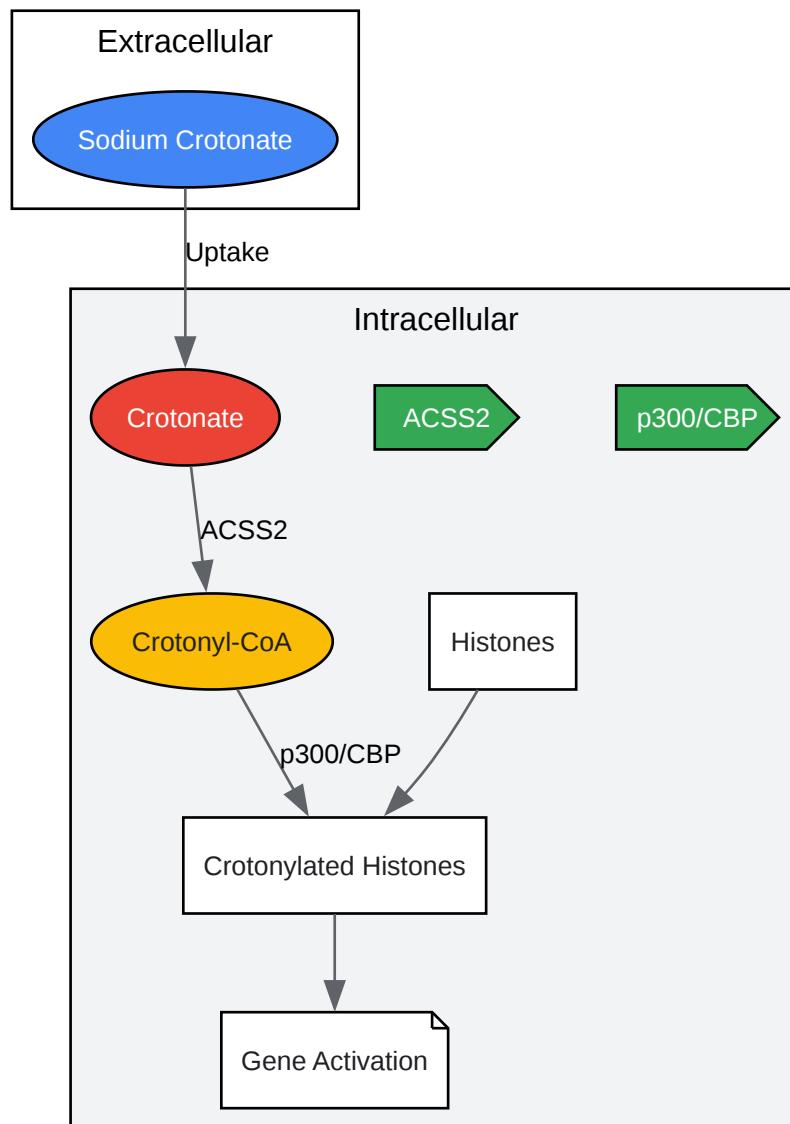
**Table 1: Recommended Sodium Crotonate Treatment Conditions for Various Cell Lines**

Cell Line	Sodium Crotonate Concentration	Incubation Time	Outcome	Reference
Human prostate cancer (Du145)	50 mM, 100 mM	24 hours	Increased global histone crotonylation	[4]
Human tubular epithelial (HK-2)	Not specified	Not specified	Increased H3K18 crotonylation	[1][2]
Adipocytes	20 mM	6 hours	Upregulation of lysine crotonylation-modified proteins	[5]
Neural stem/progenitor cells	10 mM	24 hours	Increased global histone crotonylation	[6]
Cashmere goat somatic cells	20-30 mM	24 hours	Enhanced H3K9cr and H3K18cr levels	[7]
Human embryonic stem cells (hESCs)	5 mM	3 days	Increased histone crotonylation	[8]
Human colon carcinoma (HCT116)	>6 mM	Not specified	Promoted H3 and H4 crotonylation	[9]

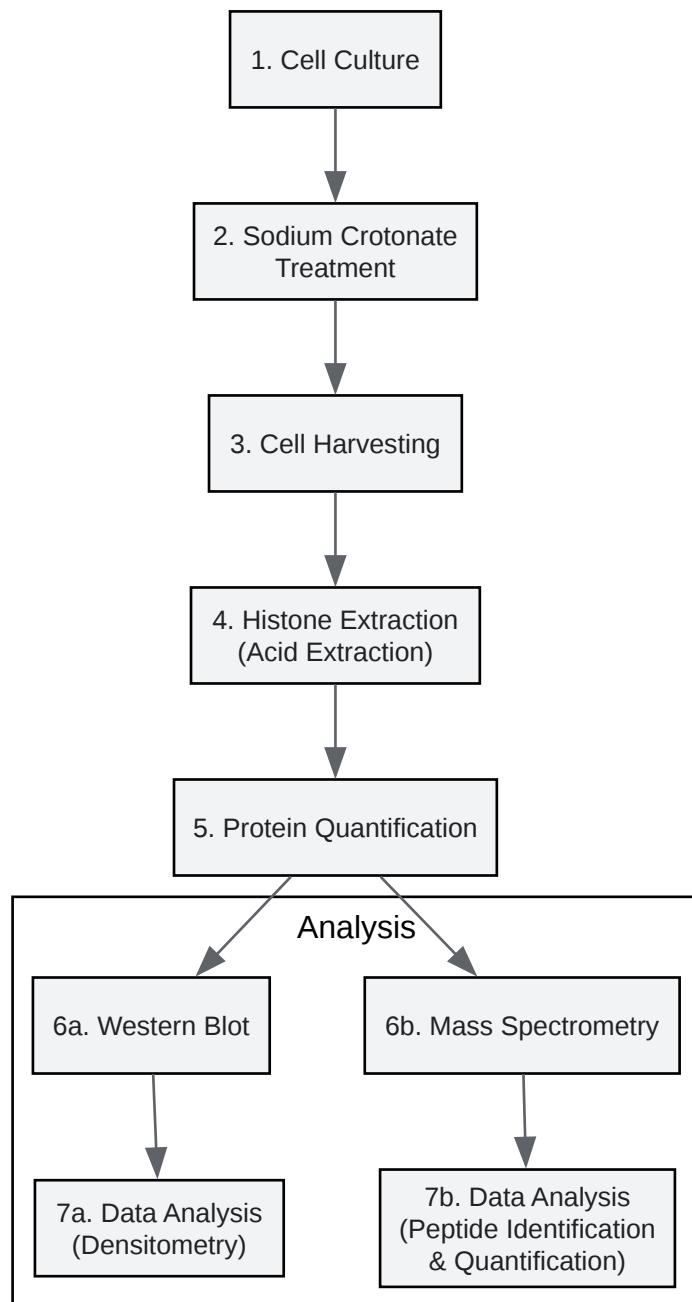
## Signaling Pathway

The induction of histone crotonylation by **sodium crotonate** follows a defined metabolic and enzymatic pathway within the cell.

## Mechanism of Sodium Crotonate-Induced Histone Crotonylation



## Experimental Workflow for Histone Crotonylation Analysis

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